

Introduction: The Significance of Isotopic Labeling in a Ubiquitous Solvent

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethyl-¹³C₂-formamide*

CAS No.: 117880-10-1

Cat. No.: B049069

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N,N-Dimethylformamide (DMF) is a polar aprotic solvent with a high boiling point, making it a cornerstone in industrial processes and organic synthesis, from polymer production to facilitating polar mechanistic reactions like S_N2 .^{[1][2][3]} Its isotopically labeled counterpart, N,N-Dimethyl-¹³C₂-formamide, replaces the naturally abundant ¹²C atoms in both methyl groups with the stable, heavier ¹³C isotope. This seemingly subtle modification imparts no significant change to its chemical reactivity but provides a powerful tool for researchers. The mass shift of +2 atomic mass units allows this molecule to serve as an ideal internal standard in quantitative mass spectrometry-based assays, enabling precise quantification of its unlabeled analogue in complex matrices. Furthermore, it is invaluable in mechanistic studies and nuclear magnetic resonance (NMR) spectroscopy to trace the fate of molecules and elucidate reaction pathways. This guide provides a detailed overview of the core physical and spectroscopic properties of N,N-Dimethyl-¹³C₂-formamide, offering field-proven insights into its characterization and application for researchers, scientists, and drug development professionals.

Core Physical and Chemical Properties

The fundamental physical characteristics of N,N-Dimethyl-¹³C₂-formamide are critical for its proper handling, application, and storage. While its properties closely mirror those of its

unlabeled form, key differences arise from the isotopic enrichment.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	Source
Molecular Formula	C[¹³ C] ₂ H ₇ NO	[4]
Molecular Weight	75.08 g/mol	[4]
CAS Number	117880-10-1	[4]
Appearance	Colorless liquid	[1] [3]
Density	0.970 g/mL at 25 °C	[4] [6]
Boiling Point	153 °C (lit.)	[4] [5] [6]
Melting Point	-61 °C (lit.)	[4] [5] [6]
Refractive Index	n _{20/D} 1.431 (lit.)	[6]
Solubility	Miscible with water and most organic liquids	[2]
Isotopic Purity	≥99 atom % ¹³ C	[4] [6]
Chemical Purity	≥99% (CP)	[4] [5] [6]

Structural and Spectroscopic Characterization

Accurate characterization is paramount for any analytical standard. For an isotopically labeled compound, this process serves a dual purpose: confirming the molecular structure and verifying the location and extent of isotopic enrichment.

Chemical Identifiers:

- SMILES:[H]C(=O)N([¹³CH3])[¹³CH3][\[6\]](#)
- InChI:InChI=1S/C3H7NO/c1-4(2)3-5/h3H,1-2H3/i1+1,2+1[\[4\]](#)[\[6\]](#)
- InChI Key:ZMXDDKWLCZADIW-ZDOIHHCHSA-N[\[4\]](#)[\[6\]](#)

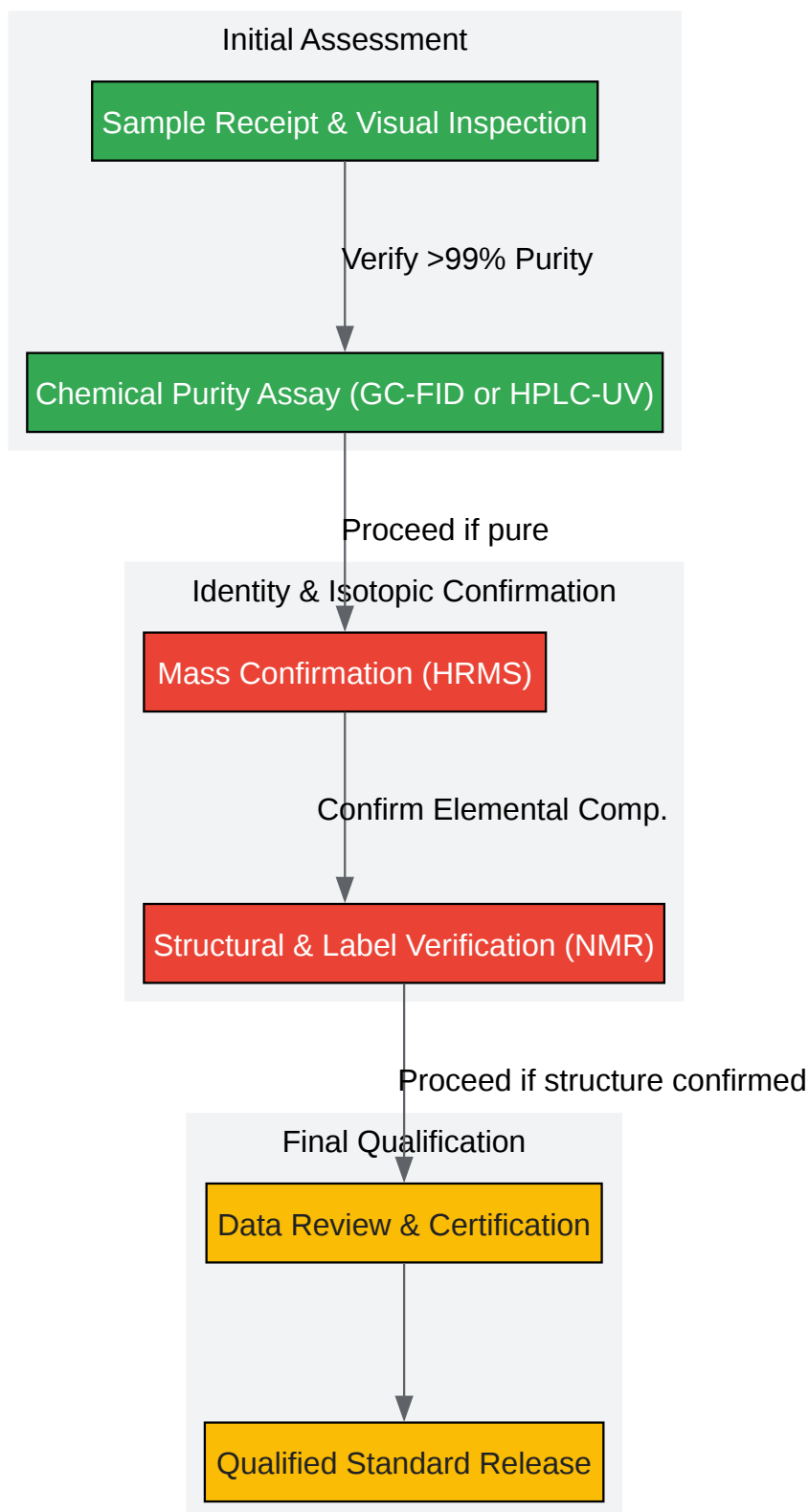
Spectroscopic Profile

- **Mass Spectrometry (MS):** The most direct evidence of isotopic labeling is found in the mass spectrum. The molecular ion peak for N,N-Dimethyl- $^{13}\text{C}_2$ -formamide will appear at an m/z value that is 2 units higher than that of unlabeled DMF (73.09 g/mol).^[1] High-resolution mass spectrometry (HRMS) is employed to confirm the elemental composition and provide a highly accurate mass measurement, validating the incorporation of two ^{13}C atoms.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR provides an unambiguous structural fingerprint.
 - ^1H NMR: The proton spectrum of unlabeled DMF at ambient temperature famously shows two distinct singlets for the two methyl groups due to hindered rotation around the C-N amide bond. In the $^{13}\text{C}_2$ -labeled analogue, these signals will be split into doublets due to one-bond coupling ($^1J_{\text{CH}}$) with the attached ^{13}C nuclei, providing definitive proof of the label's location.
 - ^{13}C NMR: In a proton-decoupled ^{13}C NMR spectrum, the two methyl carbons will exhibit exceptionally strong signals relative to the formyl carbon due to the ~99% ^{13}C enrichment, whereas in unlabeled DMF, all carbon signals are observed at natural abundance (~1.1%). This dramatic intensity difference is a key signature of the labeled compound.
- **Infrared (IR) Spectroscopy:** As with unlabeled DMF, the IR spectrum is dominated by a strong carbonyl (C=O) stretching frequency. This appears around 1675 cm^{-1} , a lower wavenumber than typical for ketones, which is indicative of the partial double bond character of the C-O bond due to amide resonance. Vibrational modes involving the C-N bond may show subtle shifts due to the heavier mass of the ^{13}C isotopes, but the overall spectrum remains very similar to the unlabeled standard.

Experimental Protocols: A Self-Validating Workflow

Ensuring the identity, purity, and isotopic integrity of N,N-Dimethyl- $^{13}\text{C}_2$ -formamide requires a multi-technique approach. The causality behind this workflow is to create a self-validating system where orthogonal methods corroborate one another.

Workflow for Qualification of Labeled Standard



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- To cite this document: BenchChem. [Introduction: The Significance of Isotopic Labeling in a Ubiquitous Solvent]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b049069/docs#introduction-the-significance-of-isotopic-labeling-in-a-ubiquitous-solvent>]

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